

Cyclononanol CAS number and molecular formula

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Compound of Interest

Compound Name: Cyclononanol

Cat. No.: B11936173

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An In-depth Technical Guide to Cyclopentanol

Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Cyclopentanol, a cyclic alcohol with significant applications in the chemical and pharmaceutical industries. This document outlines its chemical identity, physicochemical properties, synthesis methodologies, and its emerging role in biological contexts.

Core Chemical Identifiers

Cyclopentanol, a five-membered ring alcohol, is a versatile organic compound.^[1] Its fundamental identifiers are crucial for regulatory and research purposes.

Identifier	Value
CAS Number	96-41-3 ^{[2][3][4][5]}
Molecular Formula	C ₅ H ₁₀ O ^{[1][2][3][4][5]}

Physicochemical Properties of Cyclopentanol

Cyclopentanol is a colorless, viscous liquid with a pleasant odor.^{[2][6]} It is characterized by its moderate solubility in water and high solubility in organic solvents, a consequence of its

hydroxyl group and hydrocarbon ring structure.[1][7] The following table summarizes its key physicochemical properties.

Property	Value
Molecular Weight	86.13 g/mol [2]
Boiling Point	139-140 °C[3]
Melting Point	-19 °C[2][3]
Density	0.949 g/mL[3]
Flash Point	51 °C[6]
Water Solubility	Moderately soluble (~5 g/L at room temperature) [7]
Refractive Index	1.4530 @ 20 °C[2][6]

Experimental Protocols for Synthesis

The synthesis of cyclopentanol can be achieved through various routes. Two prominent methods are the direct hydration of cyclopentene and a two-step process involving esterification followed by transesterification.

1. Direct Hydration of Cyclopentene

This method involves the direct addition of water to cyclopentene in the presence of a catalyst.

- Reaction: Cyclopentene + H₂O → Cyclopentanol
- Catalyst: A thermostable strong acid cation exchange resin is effective.
- Reaction Conditions: The reaction is typically carried out in an autoclave at a temperature of 130-140°C with a stirring rate of 600 r/min.
- Reactant Ratio: A molar ratio of H₂O to cyclopentene of 5.5-6.5:1 is used.

- Yield: This process can achieve a cyclopentene conversion of 25.7% with a cyclopentanol selectivity of 93% after 4 hours.[8]

2. Two-Step Synthesis from Cyclopentene

This process involves an initial addition-esterification reaction followed by transesterification.[9]

- Step 1: Addition-Esterification
 - Reaction: Cyclopentene + Acetic Acid → Cyclopentyl Acetate
 - Optimal Conditions: A temperature range of 333.15 to 353.15 K and a molar ratio of acetic acid to cyclopentene between 2:1 and 3:1 are ideal.[9]
- Step 2: Transesterification
 - Reaction: Cyclopentyl Acetate + Methanol → Cyclopentanol + Methyl Acetate
 - Optimal Conditions: This reaction is best performed at a temperature between 323.15 and 343.15 K with a molar ratio of methanol to cyclopentyl acetate from 3:1 to 4:1.[9]

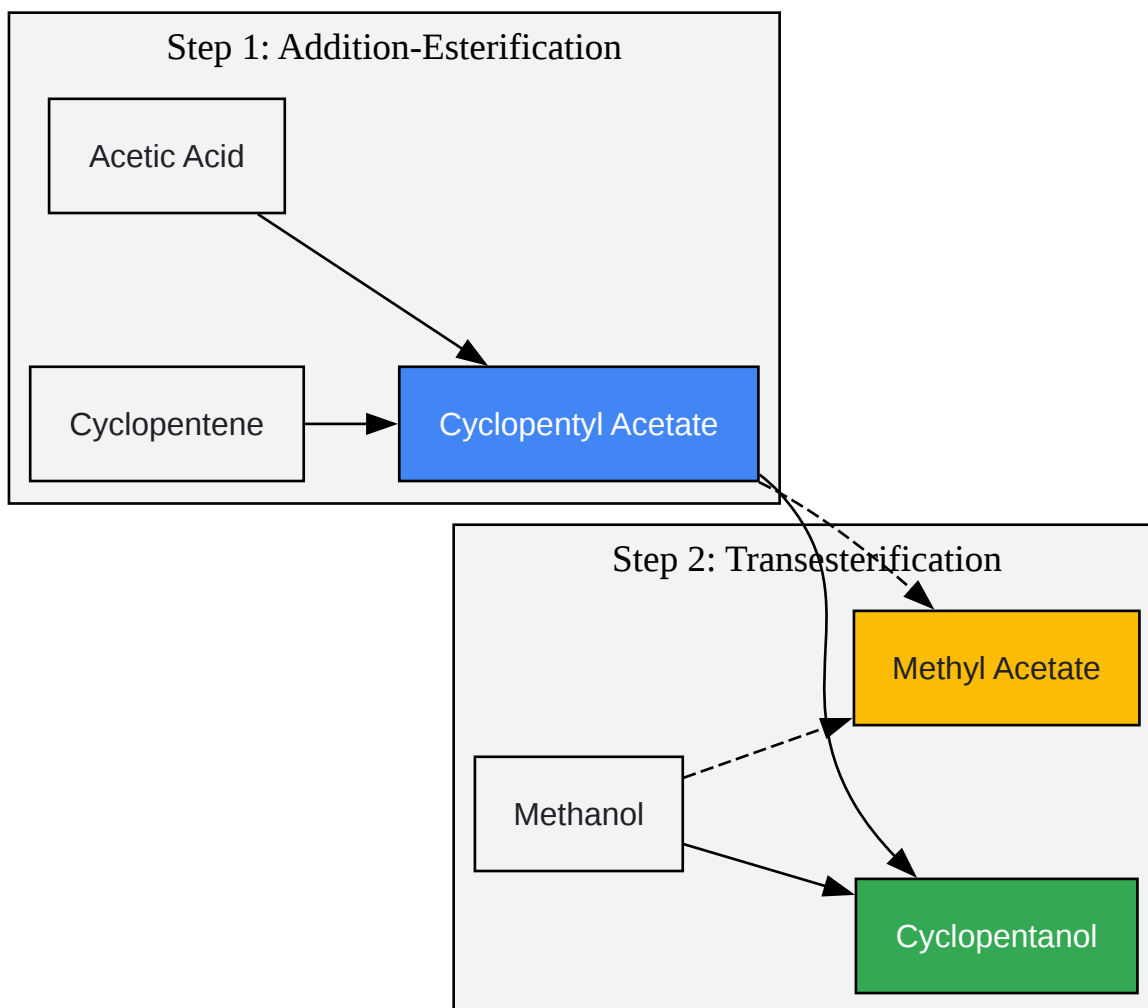
Thermodynamic analysis indicates that both reactions are exothermic, and lower temperatures are favorable for the reactions.[9]

Biological Significance and Applications

Cyclopentanol and its derivatives are being explored for their potential biological activities and have applications in the pharmaceutical and fragrance industries.[7][10] While specific signaling pathways involving cyclopentanol are a subject of ongoing research, its structural motif is found in some biologically active molecules. It is also used as a solvent and an intermediate in the synthesis of other compounds.[1]

Visualizing the Synthesis Workflow

The following diagram illustrates the two-step synthesis of cyclopentanol from cyclopentene.



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Caption: Two-step synthesis of Cyclopentanol from Cyclopentene.

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